

A Comprehensive Spectroscopic Analysis of D-Glucono- δ -lactone

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Compound of Interest

Compound Name: *D-Gluconic acid, delta-lactone*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of D-Glucono- δ -lactone (GDL) using various spectroscopic techniques. GDL, the cyclic 1,5-intramolecular ester of D-gluconic acid, is a naturally occurring food additive and a key intermediate in metabolic pathways.^[1] A thorough understanding of its structural and chemical properties through spectroscopic analysis is crucial for its application in research and development.

Chemical and Physical Properties

D-Glucono- δ -lactone is a white, odorless, crystalline powder.^[1] It is freely soluble in water, where it undergoes hydrolysis to form an equilibrium mixture of D-gluconic acid and the delta- and gamma-lactones.^[1]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₆	^[2] ^[3] ^[4] ^[5]
Molecular Weight	178.14 g/mol	^[2] ^[3] ^[4] ^[6]
CAS Number	90-80-2	^[2] ^[3] ^[4] ^[6]
Synonyms	Gluconolactone, GDL, D-Glucono-1,5-lactone	^[1] ^[2] ^[3]

Spectroscopic Data

The following sections present quantitative data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Table 1: ^1H NMR Spectroscopic Data for D-Glucono- δ -lactone

Solvent	Chemical Shift (δ) in ppm
Water (H_2O)	3.64 - 4.13[2]
DMSO- d_6	Data not explicitly provided in search results, but DMSO is a common solvent for NMR analysis of similar compounds.[5]

Note: The spectrum in water shows a complex series of overlapping multiplets due to the protons of the sugar ring.[2]

Table 2: ^{13}C NMR Spectroscopic Data for D-Glucono- δ -lactone

Solvent	Chemical Shift (δ) in ppm
Water (H_2O)	Specific peak data not available in search results, but experimental spectra are referenced.[7]
DMSO- d_6	Specific peak data not available in search results.

IR spectroscopy is used to identify the functional groups present in a molecule. The ATR-IR spectrum of GDL has been recorded.[2]

Table 3: Characteristic IR Absorption Bands for D-Glucono- δ -lactone

Wavenumber (cm ⁻¹)	Functional Group Assignment
~1730 cm ⁻¹	C=O (Lactone carbonyl stretch)
~3300 cm ⁻¹ (broad)	O-H (Alcohol hydroxyl stretch)
~1000-1200 cm ⁻¹	C-O (Alcohol and ester stretch)
(Note: Specific peak values from the provided search results are not available. The values listed are typical for the functional groups present in GDL.)	

Mass spectrometry provides information about the mass and fragmentation pattern of the molecule.

Table 4: Mass Spectrometry Data for D-Glucono- δ -lactone

Technique	m/z Value	Assignment
Electron Ionization (EI)	178.047738	[M] ⁺ (Molecular Ion)[2][3]
Electrospray Ionization (ESI-TOF)	Various fragments observed	[M+H] ⁺ and other adducts/fragments[8]

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are outlined below.

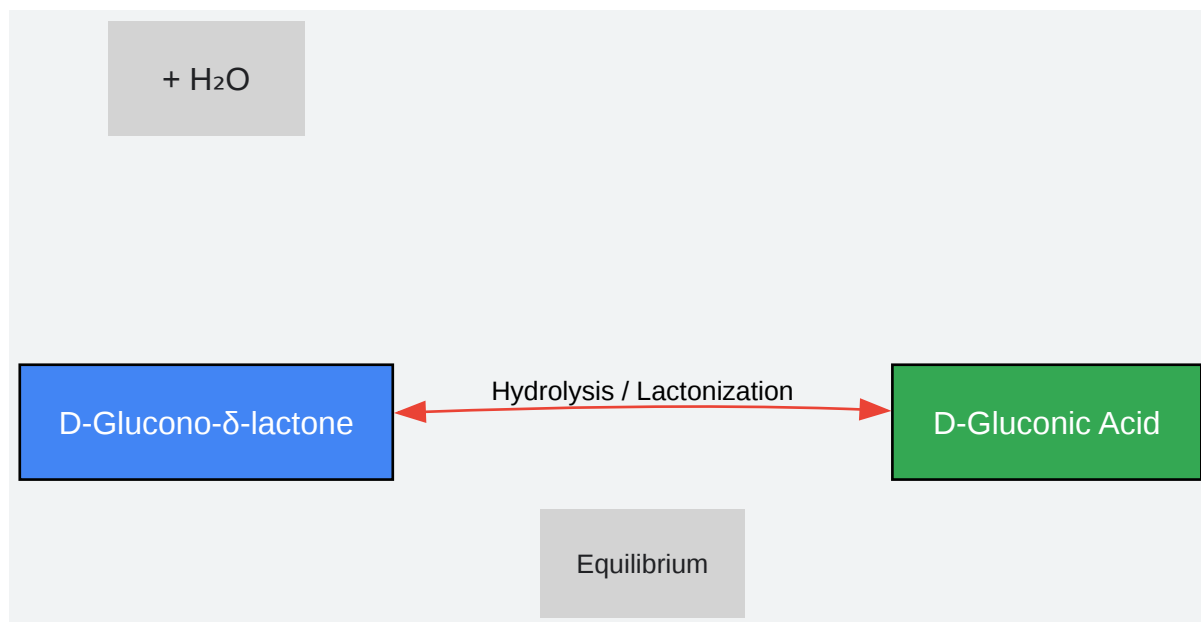
- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of D-Glucono- δ -lactone.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D₂O or DMSO-d₆) in a standard 5 mm NMR tube.[5][6]
 - Ensure the sample is fully dissolved by gentle vortexing or sonication.
- Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or 600 MHz) is typically used for analysis.
[\[2\]](#)[\[9\]](#)
- Data Acquisition:
 - Tune and shim the spectrometer to the specific solvent and sample.
 - Acquire a standard 1D proton (^1H) NMR spectrum. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an appropriate number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR, a proton-decoupled experiment is performed with a larger number of scans due to the lower natural abundance of the ^{13}C isotope.
- Sample Preparation:
 - Place a small amount (2-5 mg) of solid D-Glucono- δ -lactone into an agate mortar.[\[10\]](#)[\[11\]](#)
 - Add 1-2 drops of Nujol (mineral oil).[\[10\]](#)
 - Grind the mixture with a pestle until a smooth, paste-like consistency is achieved.[\[10\]](#)[\[11\]](#)
 - Transfer a small amount of the mull onto one KBr or NaCl salt plate. Place a second plate on top and gently rotate to spread the mull into a thin, uniform film.[\[10\]](#)
- Instrumentation:
 - An FTIR spectrometer, often equipped with an Attenuated Total Reflectance (ATR) accessory, is used.[\[2\]](#)
- Data Acquisition:
 - Obtain a background spectrum of the clean, empty salt plates or ATR crystal.
 - Place the prepared sample holder into the spectrometer.
 - Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}). The final spectrum is presented in terms of transmittance or absorbance.

- Sample Preparation:
 - For direct infusion, dissolve a small amount of the sample in a volatile solvent.
 - For GC-MS, prepare a dilute solution of the sample for injection into the gas chromatograph.[\[3\]](#)
- Instrumentation:
 - A mass spectrometer with an Electron Ionization (EI) source is used.[\[4\]](#)
- Data Acquisition:
 - The sample is introduced into the high-vacuum source of the spectrometer.
 - In the EI source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
 - The resulting ions are separated by a mass analyzer (e.g., quadrupole or time-of-flight) based on their mass-to-charge ratio (m/z).
 - A mass spectrum is generated, plotting ion intensity versus m/z .

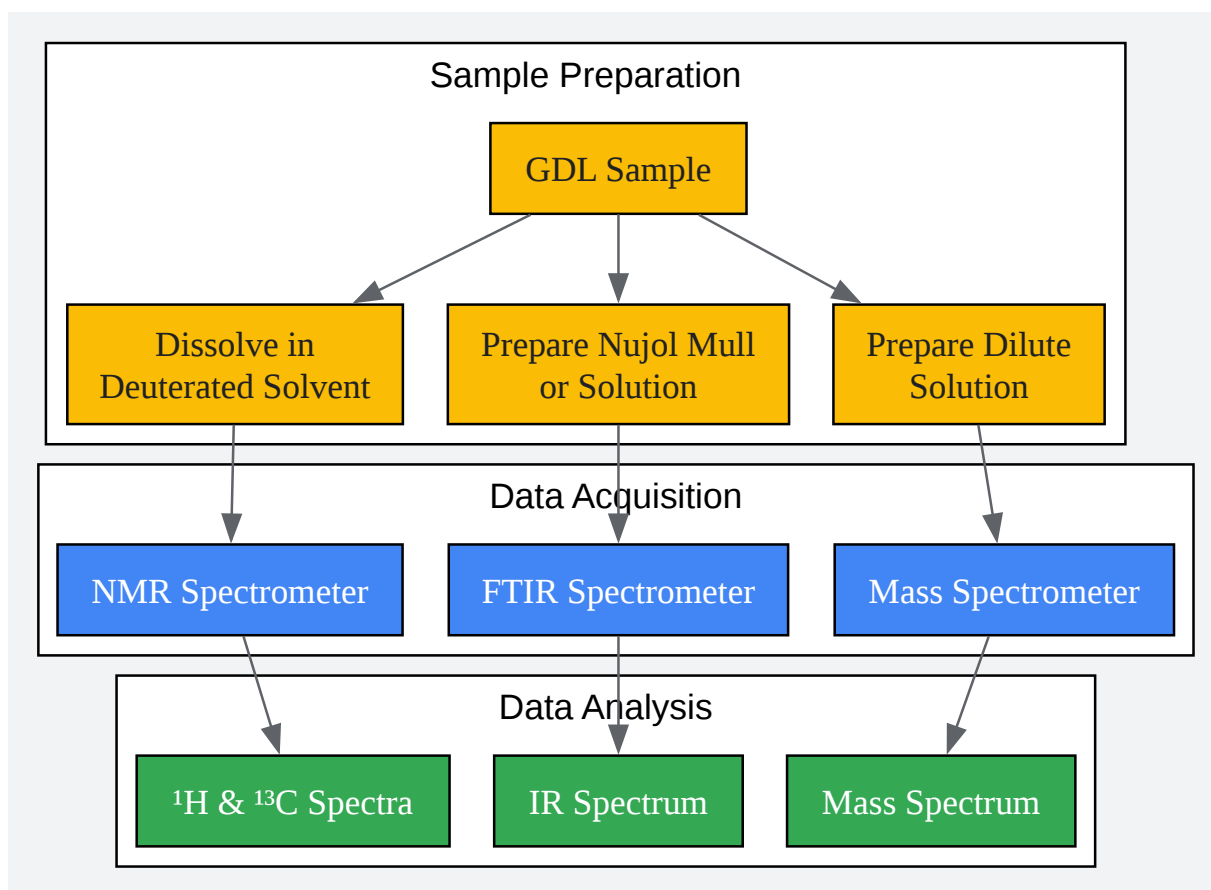
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to D-Glucono- δ -lactone.



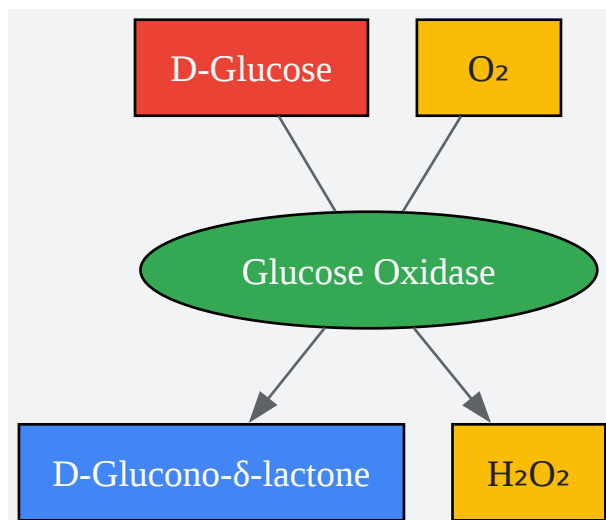
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Caption: Hydrolysis equilibrium of D-Glucono- δ -lactone in aqueous solution.



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Caption: General workflow for the spectroscopic analysis of GDL.



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Caption: Enzymatic production of D-Glucono-δ-lactone from D-Glucose.[12]

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References

- 1. fao.org [fao.org]
- 2. delta-Gluconolactone | C₆H₁₀O₆ | CID 7027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. spectrabase.com [spectrabase.com]
- 4. D-Gluconic acid, δ-lactone [webbook.nist.gov]
- 5. D-Glucono-delta-lactone | C₆H₁₀O₆ | MD Topology | NMR | X-Ray [atb.uq.edu.au]
- 6. spectrabase.com [spectrabase.com]
- 7. hmdb.ca [hmdb.ca]

- 8. massbank.jp [massbank.jp]
- 9. hmdb.ca [hmdb.ca]
- 10. m.youtube.com [m.youtube.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Glucono- δ -lactone - Wikipedia [en.wikipedia.org]
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